

Application Notes and Protocols: Solubility of PTC-725 in DMSO

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Compound of Interest

Compound Name: PTC 725

Cat. No.: B15567405

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Topic: Solubility of PTC-725 in DMSO Content Type: Detailed Application Notes and Protocols
Audience: Researchers, scientists, and drug development professionals.

Introduction

PTC-725 is a novel small molecule compound under investigation for its therapeutic potential. Understanding its solubility in common laboratory solvents is a critical first step in preclinical and in vitro studies. Dimethyl sulfoxide (DMSO) is a widely used aprotic solvent in drug discovery and development due to its ability to dissolve a broad range of compounds. This document provides a summary of the solubility of PTC-725 in DMSO, along with a detailed protocol for its determination.

Quantitative Data Summary

The solubility of PTC-725 in DMSO has been determined at ambient temperature. The following table summarizes the quantitative solubility data.

Solvent	Temperature	Solubility
DMSO	Room Temperature	≥ 25 mg/mL

Note: The solubility is reported as greater than or equal to the highest concentration tested at which the compound fully dissolved.

Experimental Protocol: Determination of PTC-725 Solubility in DMSO

This protocol outlines the methodology for determining the solubility of PTC-725 in DMSO using a standard visual assessment method.

Materials:

- PTC-725 (powder form)
- Anhydrous Dimethyl Sulfoxide (DMSO, ≥99.9%)
- Vortex mixer
- Calibrated analytical balance
- Microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Pipettes and sterile pipette tips

Procedure:

- Preparation of Stock Solution (Highest Concentration):
 - Accurately weigh a specific amount of PTC-725 (e.g., 25 mg) using an analytical balance.
 - Transfer the weighed PTC-725 into a microcentrifuge tube.
 - Add a calculated volume of DMSO to achieve the desired highest concentration (e.g., 1 mL for a 25 mg/mL solution).
- Dissolution:
 - Tightly cap the microcentrifuge tube.

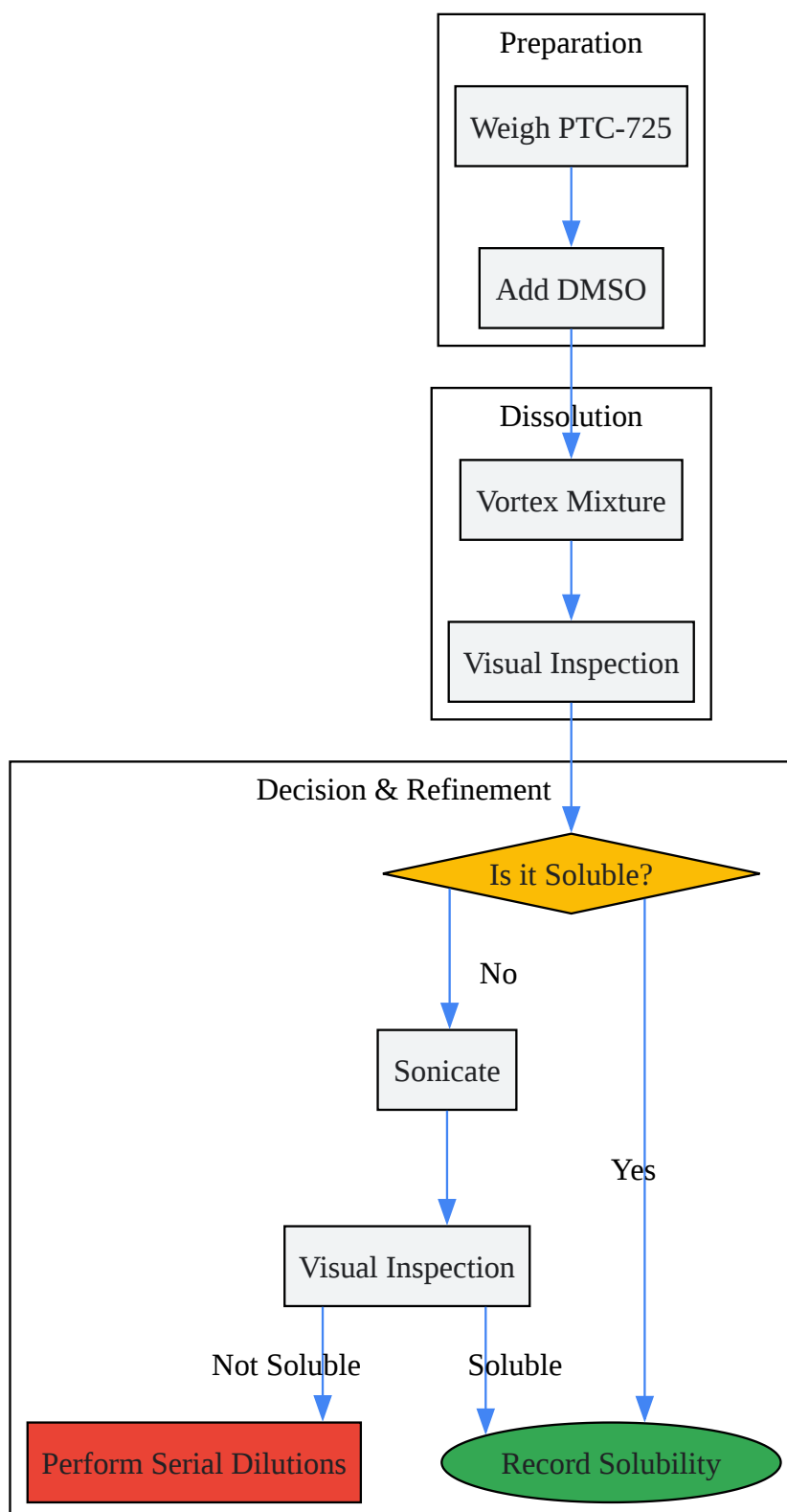
- Vortex the mixture vigorously for 2-5 minutes to facilitate dissolution.
- Visually inspect the solution against a light source to check for any undissolved particles.
- Observation and Sonication (if necessary):
 - If undissolved particles are present, sonicate the solution in a water bath for 10-15 minutes.
 - After sonication, allow the solution to return to room temperature.
 - Visually inspect the solution again. If the solution is clear with no visible particles, the compound is considered soluble at that concentration.
- Serial Dilutions (if initial concentration is not fully soluble):
 - If the initial high concentration does not fully dissolve, perform serial dilutions to determine the solubility limit.
 - Prepare a fresh saturated solution and centrifuge to pellet the excess solid.
 - Carefully collect the supernatant and analyze its concentration using a suitable analytical method (e.g., HPLC-UV).

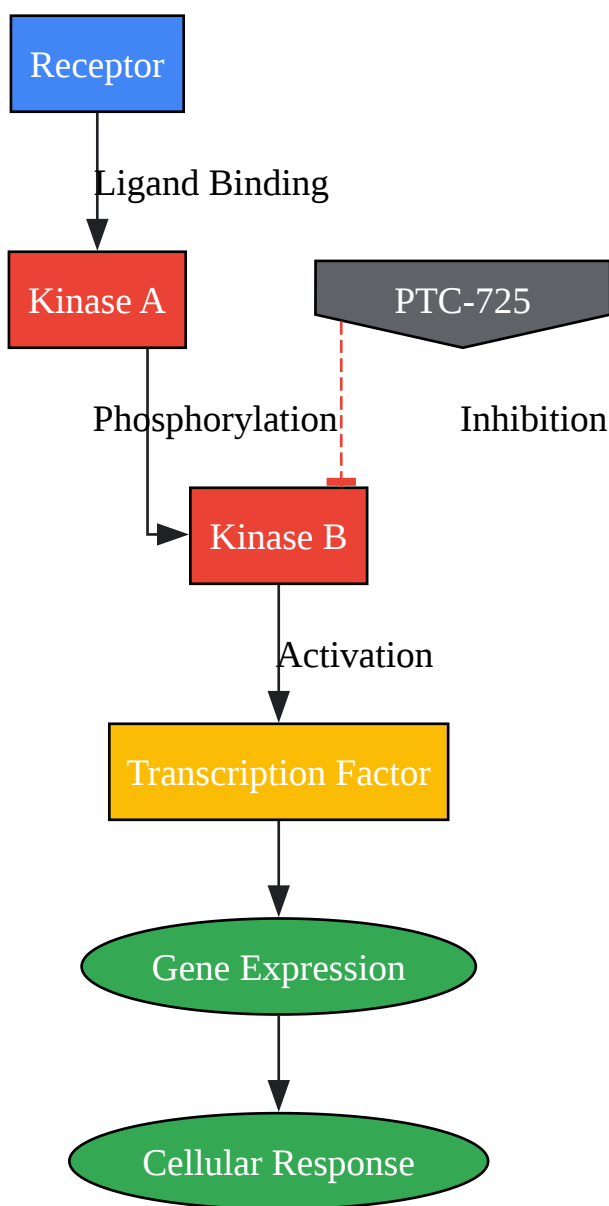
Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when handling chemical compounds and solvents.
- Work in a well-ventilated area or under a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for PTC-725 and DMSO for specific handling and safety information.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for determining the solubility of PTC-725 in DMSO.





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